

# Physical properties of H-DL-Val-OEt.HCl (solubility, melting point)

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## Compound of Interest

Compound Name: *H-DL-Val-OEt.HCl*

Cat. No.: *B018601*

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## Technical Guide: Physical Properties of H-DL-Val-OEt.HCl

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of H-DL-Valine ethyl ester hydrochloride (**H-DL-Val-OEt.HCl**), focusing on its solubility and melting point. This document is intended to be a resource for researchers and professionals in drug development and related scientific fields.

### Introduction

H-DL-Valine ethyl ester hydrochloride is the hydrochloride salt of the ethyl ester of the racemic amino acid valine. It is a valine derivative utilized in various applications, including as a component in ergogenic supplements and in peptide synthesis. A thorough understanding of its physical properties, such as solubility and melting point, is crucial for its application in research and development, particularly in formulation and process chemistry.

### Physical Properties

The physical properties of **H-DL-Val-OEt.HCl** are summarized below. The data has been compiled from various sources.

## Melting Point

The melting point of **H-DL-Val-OEt.HCl** has been reported within a range, which is common for chemical compounds and can be influenced by experimental conditions and purity.

Physical Property	Value
Melting Point	94 °C to 121 °C

Note: The reported values for the melting point of **H-DL-Val-OEt.HCl** vary across different suppliers and publications. It is recommended to determine the melting point of a specific batch for accurate characterization.

## Solubility

Specific quantitative solubility data for **H-DL-Val-OEt.HCl** in various solvents is not extensively documented in publicly available literature. However, based on the properties of similar amino acid ester hydrochlorides, a qualitative solubility profile can be inferred. These compounds are generally soluble in water and polar organic solvents.

Solvent Class	Expected Solubility
Aqueous Solvents (e.g., Water)	Soluble
Polar Protic Solvents (e.g., Ethanol)	Soluble
Polar Aprotic Solvents (e.g., DMSO, DMF)	Likely Soluble
Nonpolar Solvents (e.g., Hexane, Toluene)	Likely Insoluble

Note: Experimental determination of solubility in specific solvent systems is highly recommended for any application requiring precise concentration control.

## Experimental Protocols

The following sections outline standardized methodologies for the determination of the melting point and solubility of **H-DL-Val-OEt.HCl**.

The melting point of a solid crystalline substance is a key indicator of its purity. The following protocol describes a general method using a digital melting point apparatus.



## Workflow for Melting Point Determination

The shake-flask method is a widely accepted technique for determining the equilibrium solubility of a compound in a given solvent.[1]



## Workflow for Solubility Determination

This technical guide provides essential information on the physical properties of **H-DL-Val-OEt.HCl** for researchers and professionals in the field of drug development and chemical synthesis. While a range for the melting point is available, specific quantitative solubility data remains to be extensively published. The provided experimental protocols offer a standardized

approach to determine these critical parameters for specific research and development needs, ensuring data accuracy and reproducibility.

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## References

- 1. researchgate.net [researchgate.net]
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